

Benzyl alcohol-d5 CAS number and molecular weight

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Compound of Interest

Compound Name: *Benzyl alcohol-d5*

Cat. No.: *B1357184*

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Technical Data Sheet: Benzyl Alcohol-d5

For Researchers, Scientists, and Drug Development Professionals

This document provides essential technical data for **Benzyl alcohol-d5**, a deuterated analog of Benzyl alcohol. The information herein is intended to support research and development activities where isotopic labeling is utilized for analytical purposes, such as in mass spectrometry-based quantification or as a tracer in metabolic studies.

Core Compound Properties

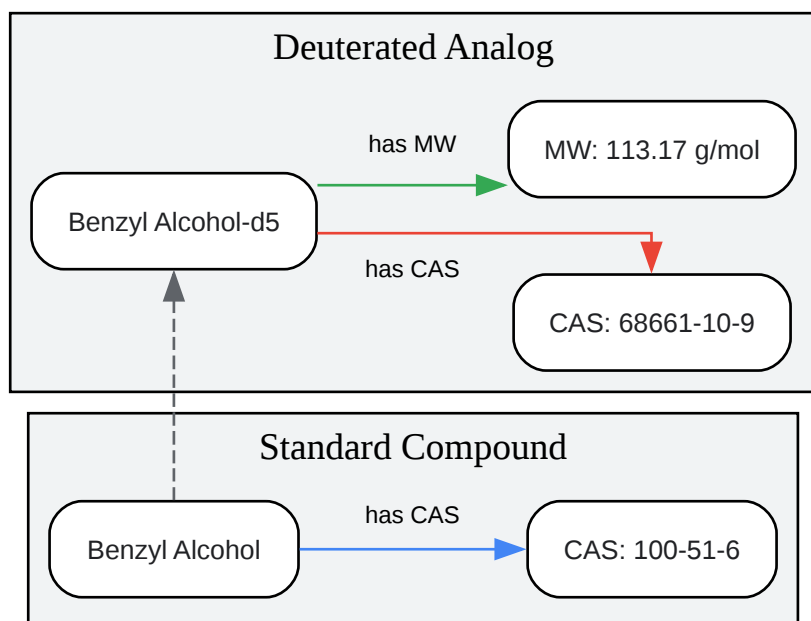
Benzyl alcohol-d5 is a form of benzyl alcohol where five hydrogen atoms on the benzene ring have been replaced by deuterium atoms. This isotopic substitution is valuable in various scientific applications, including serving as an internal standard in pharmacokinetic studies.

The key identifiers and physicochemical properties of **Benzyl alcohol-d5** are summarized in the table below for easy reference and comparison.

Parameter	Value	Citations
Chemical Name	Benzyl-2,3,4,5,6-d5 alcohol	[1]
Synonyms	(2,3,4,5,6-Pentadeuteriophenyl)methanol , Benzene-d5-methanol	[2]
CAS Number	68661-10-9	[2][3][4][5]
Molecular Formula	C ₇ H ₃ D ₅ O	[2][4][6]
Molecular Weight	113.17 g/mol	[1][2][4][5]
Unlabeled CAS Number	100-51-6	[1][3]

Logical Relationship Diagram

The following diagram illustrates the relationship between the standard compound, its deuterated analog, and their respective identifiers.



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Caption: Relationship between Benzyl Alcohol and its deuterated form with their identifiers.

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References

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